

Application Note: Analysis of Heptyl Benzoate by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest		
Compound Name:	Heptyl benzoate	
Cat. No.:	B14017024	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Heptyl benzoate** (C₁₄H₂₀O₂) is an ester recognized for its applications in the flavor, fragrance, and cosmetic industries. Accurate and reliable quantification of this semi-volatile compound is essential for quality control, formulation development, and stability testing. Gas Chromatography coupled with Mass Spectrometry (GC-MS) provides a highly sensitive and selective method for the analysis of **Heptyl benzoate**. This document outlines a comprehensive protocol for sample preparation, instrumentation, and data analysis for the identification and quantification of **Heptyl benzoate**.

Compound Information

Heptyl benzoate is an organic compound with the following properties:

Property	Value
Chemical Formula	C14H20O2[1][2][3]
Molecular Weight	220.31 g/mol [4]
CAS Number	7155-12-6[1][4]
Synonyms	n-Heptyl benzoate, Benzoic acid, heptyl ester[1] [4]



Experimental Protocols Sample Preparation: Liquid-Liquid Extraction (LLE)

This protocol is suitable for liquid matrices such as cosmetic formulations or beverages. The goal is to isolate **Heptyl benzoate** from the sample matrix into a volatile organic solvent compatible with GC-MS analysis.

Reagents and Materials:

- Sample containing Heptyl benzoate
- Hexane or Dichloromethane (GC grade)
- · Anhydrous Sodium Sulfate
- Internal Standard (e.g., Octyl acetate) solution of known concentration
- Vortex mixer
- Centrifuge
- Pipettes
- 2 mL GC vials with caps

Procedure:

- Pipette 1.0 mL of the liquid sample into a clean glass test tube.
- Add 100 μL of the internal standard solution to the sample.
- Add 1.0 mL of hexane (or dichloromethane) to the test tube.
- Cap the tube and vortex vigorously for 2 minutes to ensure thorough mixing and extraction of the analyte into the organic phase.
- Centrifuge the sample at 3000 rpm for 5 minutes to separate the aqueous and organic layers.



- Carefully transfer the upper organic layer to a new clean tube containing a small amount of anhydrous sodium sulfate to remove any residual water.
- Allow the extract to stand for 5 minutes.
- Transfer the dried organic extract into a 2 mL GC vial for analysis.

GC-MS Instrumentation and Parameters

A standard gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source is recommended. The following parameters are suggested as a starting point and should be optimized for the specific instrument in use.

Table 1: Gas Chromatography (GC) Parameters

Parameter	Recommended Condition
GC Column	Non-polar capillary column, e.g., 5% Phenyl Methyl Siloxane (DB-5ms, HP- 5MS)[5]
	Dimensions: 30 m length x 0.25 mm I.D. x 0.25 μ m film thickness
Injection Mode	Splitless (for trace analysis) or Split (e.g., 10:1 ratio for higher concentrations)
Injection Volume	1 μL
Injector Temperature	250 °C
Carrier Gas	Helium, constant flow rate of 1.0 - 1.2 mL/min
Oven Temperature Program	Initial: 90 °C, hold for 1 min
	Ramp: 20 °C/min to 280 °C

| | Final Hold: Hold at 280 °C for 5 min |

Table 2: Mass Spectrometry (MS) Parameters



Parameter	Recommended Condition
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Ion Source Temperature	230 °C
Transfer Line Temperature	280 °C
Acquisition Mode	Full Scan or Selected Ion Monitoring (SIM)
Scan Range (Full Scan)	m/z 50 - 350

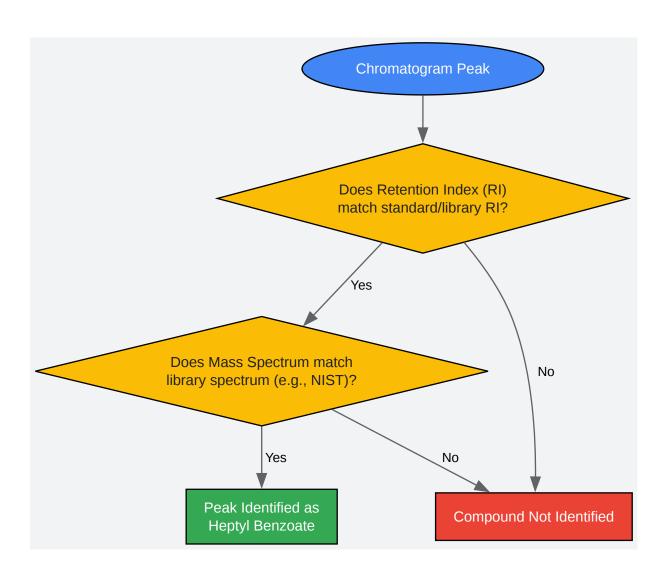
| SIM Ions (for quantification)| 123, 105, 77[4] |

Data Presentation and Workflow

The overall process from sample receipt to final analysis follows a structured workflow to ensure reproducibility and accuracy.







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References

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